

Application Notes and Protocols: 4-Chloro-6-isopropylpyrimidine in Medicinal Chemistry

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Compound of Interest

Compound Name: 4-Chloro-6-isopropylpyrimidine

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Introduction

4-Chloro-6-isopropylpyrimidine is a key heterocyclic building block in medicinal chemistry, primarily recognized for its role in the synthesis of high-profile pharmaceuticals. Its pyrimidine core is a common scaffold in a multitude of biologically active compounds. The presence of a reactive chlorine atom at the 4-position allows for versatile functionalization through various chemical reactions, most notably nucleophilic aromatic substitution and palladium-catalyzed cross-coupling reactions. The isopropyl group at the 6-position contributes to the lipophilicity and steric profile of the resulting molecules, which can significantly influence their pharmacokinetic and pharmacodynamic properties.

This document provides detailed application notes on the use of **4-Chloro-6-isopropylpyrimidine** in the synthesis of bioactive molecules, with a focus on its application as a precursor to the pyrimidine core of Rosuvastatin. Furthermore, it explores its potential in the development of kinase inhibitors. Detailed experimental protocols for key synthetic transformations are also provided.

Key Applications

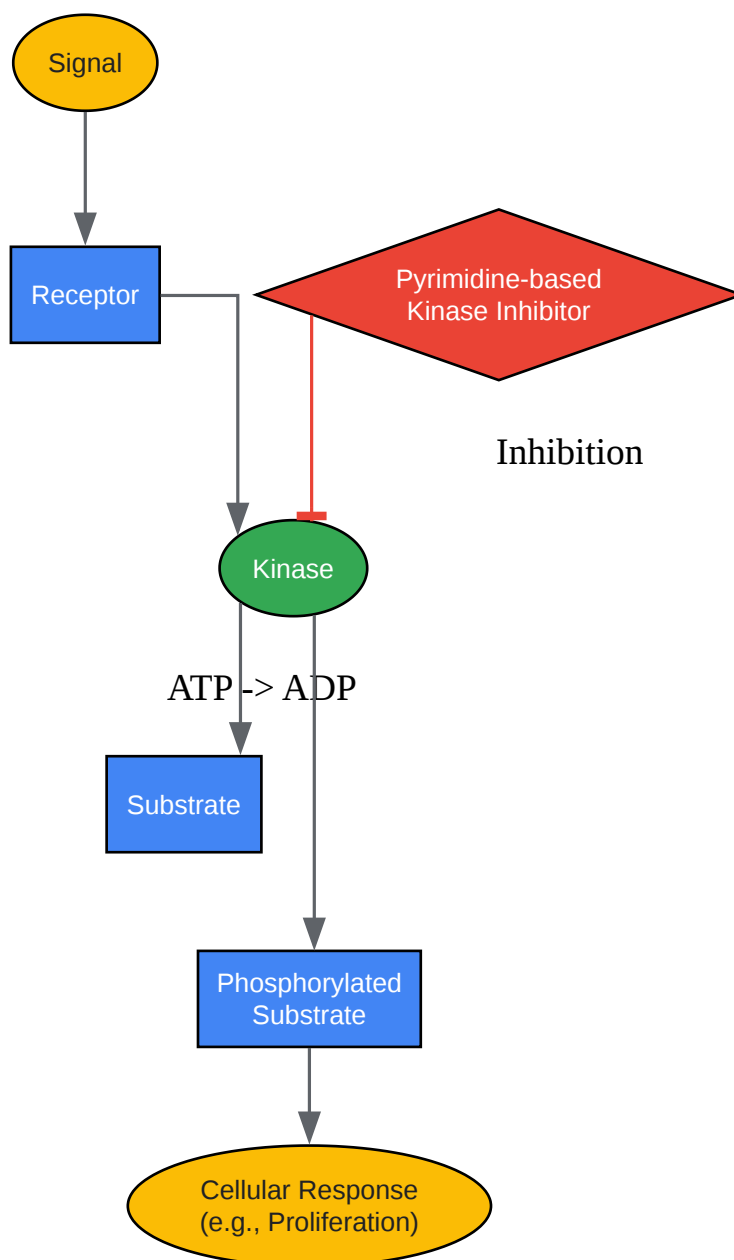
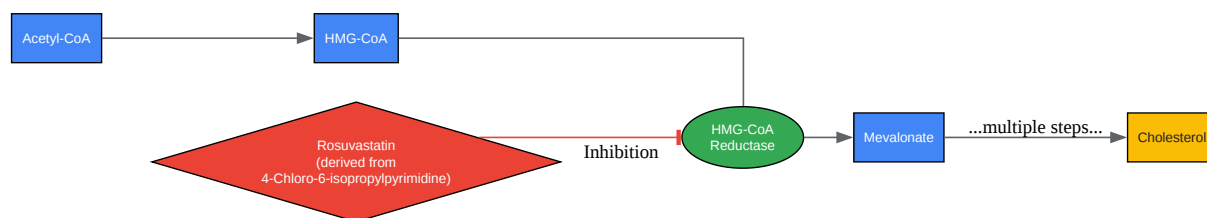
Synthesis of the Rosuvastatin Pyrimidine Core

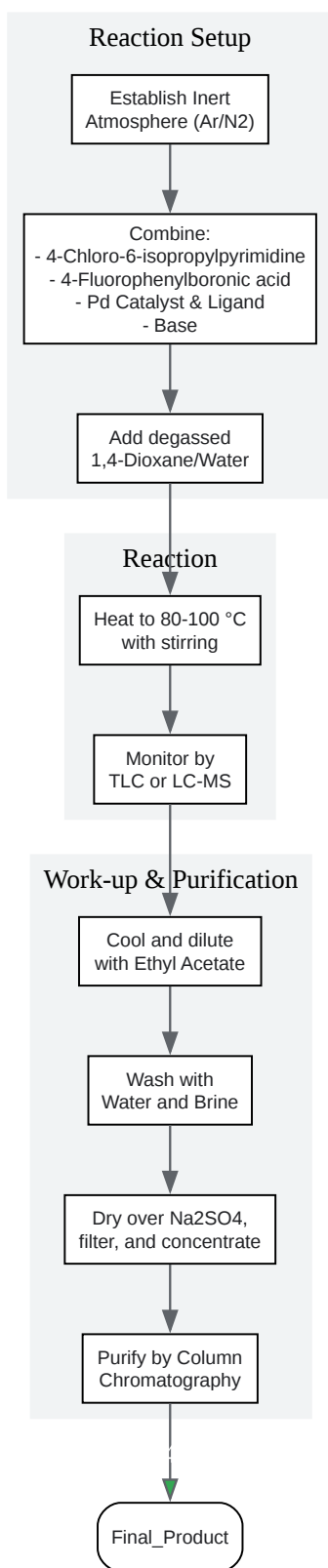
4-Chloro-6-isopropylpyrimidine is a crucial starting material for the synthesis of the central pyrimidine heterocycle of Rosuvastatin, a potent HMG-CoA reductase inhibitor used to treat

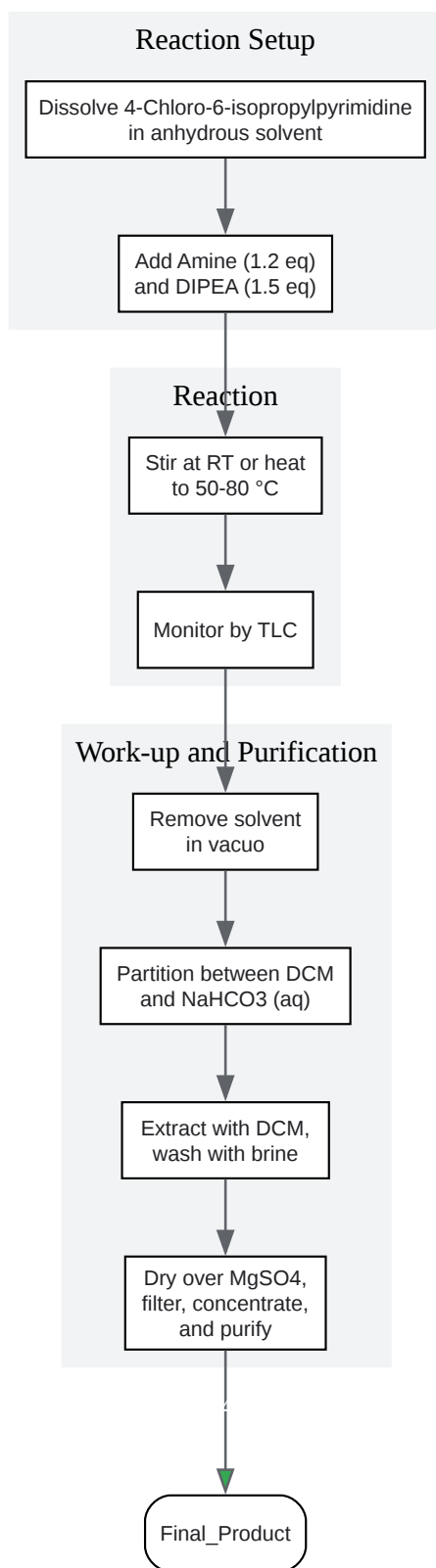
hypercholesterolemia.[1][2] The synthesis involves a key Suzuki-Miyaura cross-coupling reaction to introduce the 4-fluorophenyl group at the C4 position of the pyrimidine ring.

Signaling Pathway:

Rosuvastatin functions by inhibiting HMG-CoA reductase, a critical enzyme in the mevalonate pathway, which is responsible for cholesterol biosynthesis. By blocking this enzyme, Rosuvastatin effectively reduces the production of cholesterol in the liver.







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References

- 1. nbino.com [nbino.com]
- 2. CN104817505A - Method of preparing N-[4-(4-fluorophenyl)-5-hydroxymethyl-6-isopropylpyrimidine-2-yl]-N-methylmethanesulfonamide - Google Patents [patents.google.com]
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